

protocol for dissolving 2-(3-Bromophenyl)-2-(methylamino)acetamide for experiments

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Compound of Interest

Compound Name: 2-(3-Bromophenyl)-2-(methylamino)acetamide

CAS No.: 1218221-61-4

Cat. No.: B1528593

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Application Note: Protocol for Solubilization and Handling of **2-(3-Bromophenyl)-2-(methylamino)acetamide**

Abstract & Compound Profile

This guide provides a standardized protocol for the solubilization, storage, and experimental formulation of **2-(3-Bromophenyl)-2-(methylamino)acetamide**. This compound belongs to the class of

-amino amides, structurally characterized by a lipophilic bromophenyl ring, a basic secondary methylamine, and a polar acetamide group.

Successful experimentation depends on overcoming two physicochemical challenges:

- The "Solubility Crash": The compound's moderate lipophilicity (Predicted LogP ~1.2) creates a high risk of precipitation when concentrated organic stocks are diluted into aqueous media.

- **Basicity:** The secondary amine (predicted pKa ~8.5–9.5) means solubility is pH-dependent. The free base form is poorly soluble in neutral water but highly soluble in acidic environments or organic solvents.

Physicochemical Profile:

Property	Value (Approx.)	Implication
Molecular Weight	243.10 g/mol	Suitable for high molarity stocks (e.g., 50 mM).
LogP	~1.2	Moderately lipophilic; requires organic co-solvents.
H-Bond Donors/Acceptors	2 / 2	Polar surface area allows DMSO/Ethanol solubility.

| Key Functional Groups | Secondary Amine, Amide, Aryl Bromide | Amine allows salt formation; Bromide adds lipophilicity. |

Reagents and Materials

To ensure reproducibility, use only analytical-grade solvents.

- **Primary Solvent:** Dimethyl Sulfoxide (DMSO), Anhydrous, 99.9% (Sigma-Aldrich or equivalent).
- **Secondary Solvents (for In Vivo/Formulation):** Polyethylene Glycol 300 or 400 (PEG300/400), Tween 80, Ethanol (absolute).
- **Aqueous Vehicle:** Phosphate Buffered Saline (PBS) pH 7.4, or 0.9% Saline.
- **Acidifier (Optional):** 1N HCl or Citric Acid (for in situ salt formation).

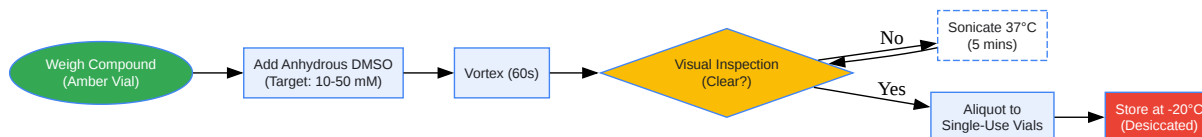
Protocol A: Preparation of Master Stock Solution (DMSO)

Objective: Create a stable, high-concentration stock (typically 10 mM or 50 mM) for long-term storage. DMSO is the preferred solvent due to its high dielectric constant and ability to disrupt solute-solute interactions.

Step-by-Step Procedure:

- Calculation: Determine the mass required.
 - Formula:
 - Example: To make 1 mL of 50 mM stock:
- Weighing: Weigh the solid compound into a sterile, amber glass vial or a polypropylene microcentrifuge tube.
 - Note: Avoid polystyrene tubes as DMSO can degrade them over time.
- Solvent Addition: Add the calculated volume of Anhydrous DMSO.
- Dissolution:
 - Vortex vigorously for 30–60 seconds.
 - Visual Check: Hold the vial against a light source. The solution must be perfectly clear. If particles persist, sonicate in a water bath at 37°C for 5 minutes.
- Aliquoting: Divide the master stock into small aliquots (e.g., 20–50 L) to prevent freeze-thaw degradation.
- Storage: Store at -20°C (stable for ~6 months) or -80°C (stable for >1 year).

Workflow Diagram: Master Stock Preparation



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Caption: Logical workflow for preparing a stable master stock solution in DMSO.

Protocol B: In Vitro (Cell Culture) Dilution Strategy

Objective: Dilute the DMSO stock into culture media without precipitating the compound or causing DMSO toxicity (keep final DMSO < 0.5%).

The "Step-Down" Method: Directly shooting high-concentration DMSO stock into media often causes local precipitation (the "white cloud" effect) due to the rapid change in polarity.

- Prepare Intermediate Dilution (100x):
 - Dilute the Master Stock (e.g., 50 mM) into media or buffer to create a 100x working solution.
 - Crucial Step: Add the DMSO stock dropwise to the media while vortexing the media.^[1] Do not add media to the DMSO.
- Final Dilution (1x):
 - Dilute the Intermediate solution into the final well/dish.
- QC: Examine the media under a microscope (10x objective). If you see crystals or "sand," the compound has precipitated.

Troubleshooting Table:

Observation	Cause	Solution
White precipitate immediately upon addition	"Solvent Shock"	Use the Step-Down method; warm media to 37°C.
Cells detach or look unhealthy (Control included)	DMSO Toxicity	Reduce final DMSO to <0.1%; Ensure DMSO is sterile/cell-culture grade.

| Compound activity varies widely between replicates | Inconsistent solubility | Sonicate the intermediate dilution before adding to cells. |

Protocol C: In Vivo Formulation (Animal Studies)

Objective: Create a vehicle that holds the compound in solution at higher concentrations (e.g., 1–10 mg/kg) for IP or IV injection.

Recommended Vehicle (Solubility Enhancer Formulation): This "Standard 10/40/50" formulation is widely used for moderately lipophilic amines.

- 10% DMSO (Solubilizer)
- 40% PEG300 or PEG400 (Co-solvent/Stabilizer)
- 5% Tween 80 (Surfactant)
- 45% Saline (0.9% NaCl) (Bulk aqueous phase)

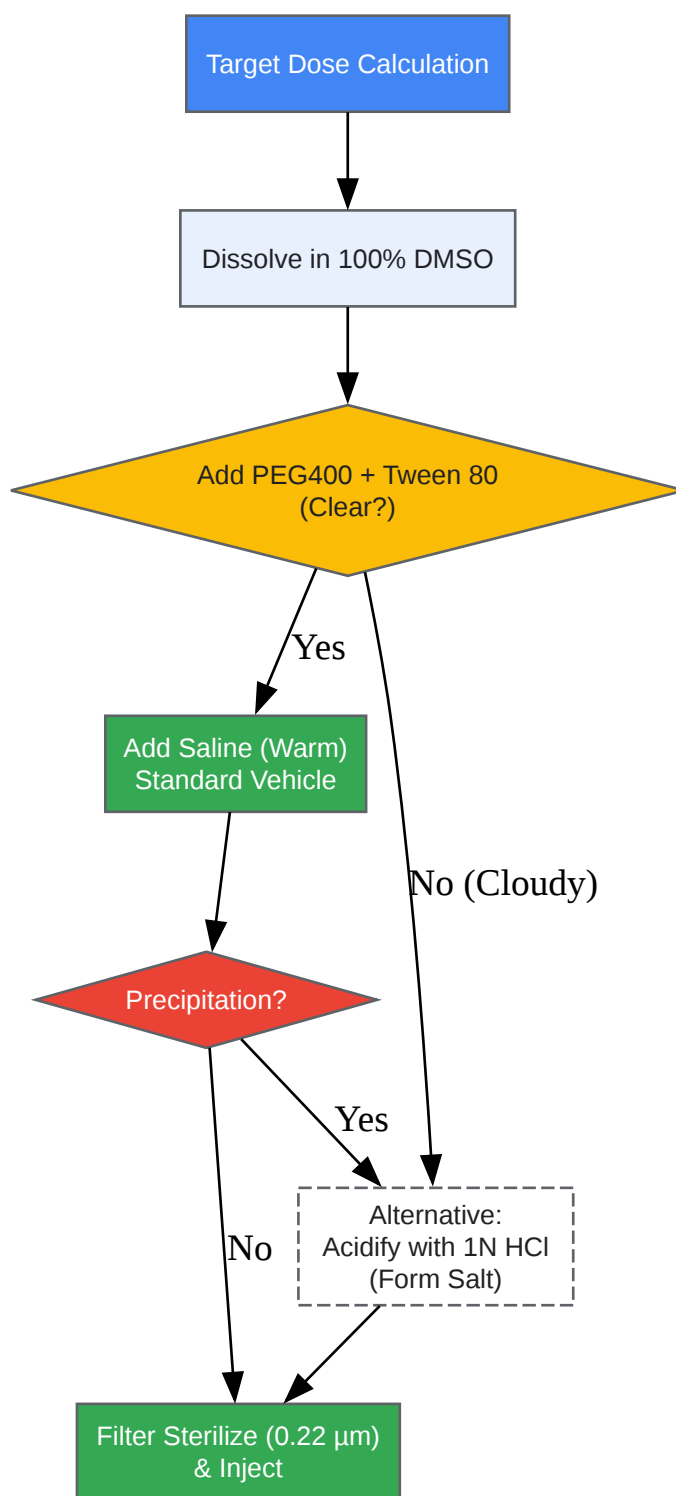
Preparation Order (Critical):

- Dissolve the compound completely in the DMSO first.[2]
- Add PEG300/400 and vortex. The solution should be clear.
- Add Tween 80 and vortex.
- Slowly add warm Saline (37°C) last, dropwise, while vortexing.

Alternative: In Situ Salt Formation (For High Concentrations) If the "Standard" formulation precipitates, convert the free base to a salt:

- Dissolve compound in 10% DMSO.[3]
- Add 1 equivalent of 1N HCl (molar ratio 1:1 with compound).
- Dilute with Saline.
- Check pH (Target: 4.5–6.0). Caution: Too acidic causes pain on injection.

Decision Tree: Formulation Strategy



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Caption: Decision tree for selecting the appropriate vehicle for in vivo administration.

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